

Preparation of PROLI NONOate Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: PROLI NONOate

Cat. No.: B15562115

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Abstract

This document provides a detailed protocol for the preparation, handling, and storage of stock solutions of **PROLI NONOate**, a potent and fast-acting nitric oxide (NO) donor. Due to its rapid release of NO under physiological conditions and its inherent instability at neutral pH, proper preparation of a stable stock solution is critical for reproducible experimental results. This guide outlines the necessary materials, a step-by-step procedure for solubilization in an alkaline buffer, and recommendations for storage and handling to ensure the integrity of the compound.

Introduction

PROLI NONOate is a diazen-1-ium-1,2-diolate that spontaneously dissociates in a pH-dependent manner to release nitric oxide.^{[1][2][3]} With a half-life of approximately 1.8 seconds at 37°C and pH 7.4, it is an invaluable tool for studying the acute effects of NO in various biological systems.^{[1][2][4]} The rapid kinetics of NO release necessitate careful preparation of a stable, alkaline stock solution to prevent premature decomposition. This protocol details a standardized method for preparing a **PROLI NONOate** stock solution and provides essential data for its use in research settings.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for **PROLI NONOate**, critical for accurate stock solution preparation and experimental design.

Parameter	Value	Source(s)
Molecular Formula	$C_5H_7N_3O_4 \cdot 2Na$	[1][4]
Formula Weight	219.1 g/mol	[1][4]
Purity	≥98%	[1][4]
Appearance	Crystalline solid	[1][4]
Solubility	>100 mg/mL in aqueous buffers	[1][2][3]
λ_{max}	252 nm	[1][4]
Molar Extinction Coefficient (ϵ)	$8,400 \text{ M}^{-1} \text{ cm}^{-1}$	[4]
Half-life ($t_{1/2}$)	1.8 seconds (at 37°C, pH 7.4)	[1][2][4]
Long-term Storage (Solid)	≥1-2 years at -80°C under nitrogen	[1][4]
Stock Solution Storage	Up to 24 hours at 0°C in 0.01 M NaOH	[4]

Experimental Protocol: Preparation of PROLI NONOate Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PROLI NONOate** in 0.01 M sodium hydroxide (NaOH).

Materials and Equipment

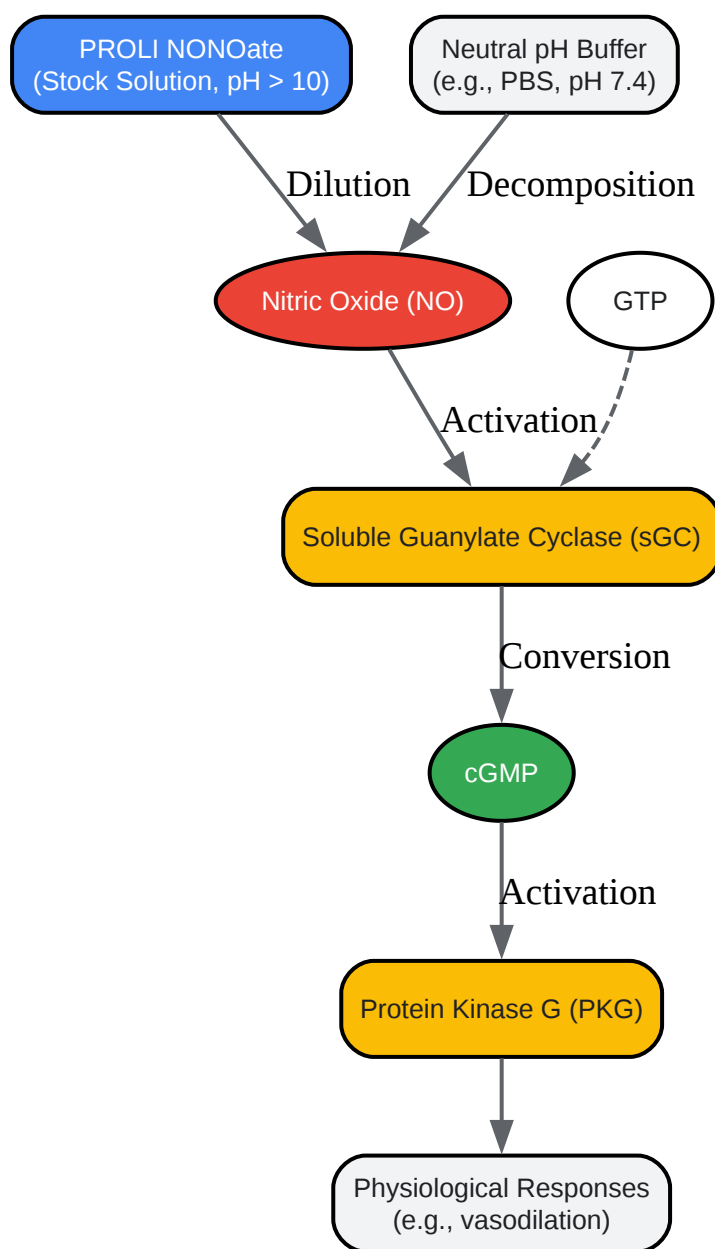
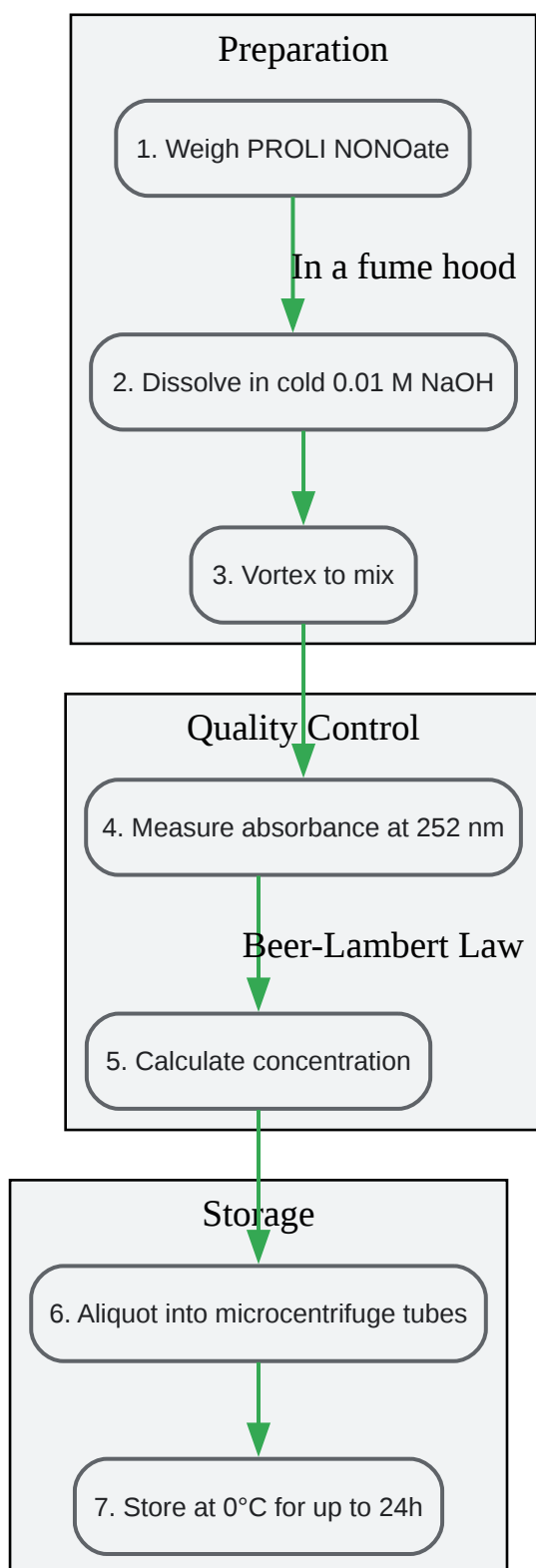
- **PROLI NONOate** (solid)
- Sodium hydroxide (NaOH) pellets or a certified 1 M solution
- Nuclease-free water

- Calibrated pH meter
- Spectrophotometer
- Quartz cuvettes
- Microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ice bucket
- Personal protective equipment (lab coat, gloves, safety glasses)

Preparation of 0.01 M NaOH Solution

- Prepare a 0.01 M NaOH solution by diluting a concentrated NaOH stock or by dissolving the appropriate amount of NaOH pellets in nuclease-free water.
- Ensure the solution is thoroughly mixed and cooled on ice before use.

Stock Solution Preparation Workflow



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- To cite this document: BenchChem. [Preparation of PROLI NONOate Stock Solution: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15562115#proli-nonoate-stock-solution-preparation\]](https://www.benchchem.com/product/b15562115#proli-nonoate-stock-solution-preparation)

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